

Spectroscopic data for (2-Isopropyl-5-methylphenoxy)acetic acid

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Compound of Interest

Compound Name: (5-Isopropyl-2-methyl-phenoxy)-acetic acid

CAS No.: 19728-20-2

Cat. No.: B019806

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An In-depth Technical Guide to the Spectroscopic Data of (2-Isopropyl-5-methylphenoxy)acetic Acid

Introduction

(2-Isopropyl-5-methylphenoxy)acetic acid, also known as Thymoxyacetic Acid, is an organic compound with the molecular formula $C_{12}H_{16}O_3$ and a molecular weight of approximately 208.26 g/mol .^{[1][2]} Its structure is derived from thymol (or its isomer carvacrol), a naturally occurring monoterpenoid phenol, by etherification with chloroacetic acid. This compound and its derivatives are of interest to researchers in medicinal chemistry and materials science due to the biological activity associated with the phenoxyacetic acid scaffold.

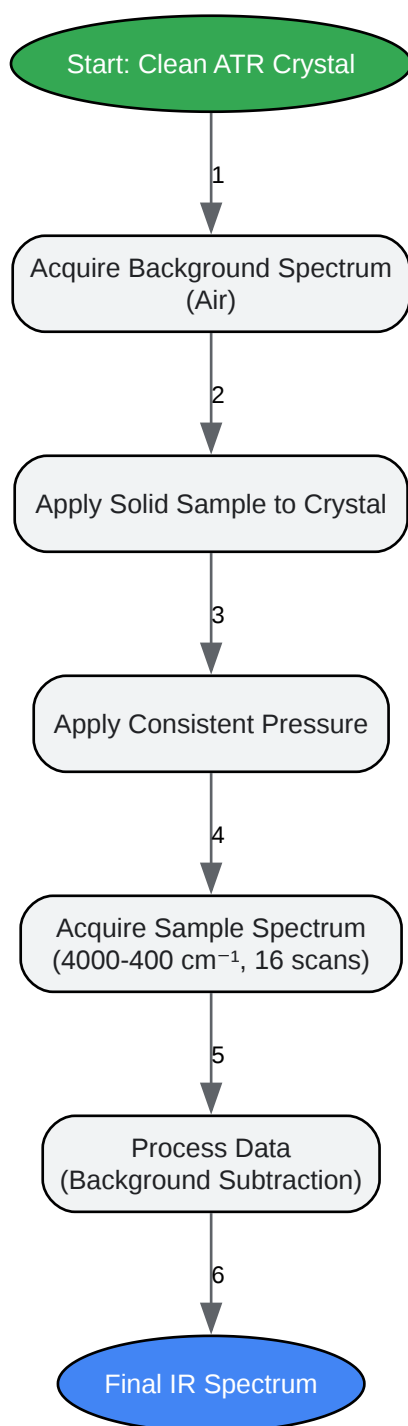
For any scientist engaged in the synthesis, purification, or application of this molecule, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic analysis provides the definitive fingerprint for molecular identity. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development

professionals, detailing the expected spectroscopic characteristics of (2-Isopropyl-5-methylphenoxy)acetic acid.

While complete, experimentally-derived spectra for this specific compound (CAS No. 5333-40-4) are not widely available in public databases, a robust and reliable spectroscopic profile can be constructed.^{[3][4][5]} This process relies on foundational principles of spectroscopy and comparative analysis with structurally related compounds. As such, this guide not only presents the expected data but also explains the causal reasoning behind the predictions—a critical exercise in the structural elucidation of novel or sparsely documented molecules.

Molecular Structure and Spectroscopic Preview

The first step in any spectroscopic analysis is a thorough examination of the molecule's structure to predict the key features that should be observable.



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Caption: Standard workflow for acquiring an ATR-FTIR spectrum.

2.3 Data Presentation: Predicted IR Absorption Bands

The following table outlines the expected characteristic absorption bands for (2-Isopropyl-5-methylphenoxy)acetic acid, based on established correlation tables and data from the analogous compound (2-methylphenoxy)acetic acid. [6][7]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Intensity & Shape
~3300 - 2500	O-H Stretch	Carboxylic Acid	Very Broad, Strong
~2960 - 2870	C-H Stretch	Isopropyl, Methyl	Medium to Strong, Sharp
~1710	C=O Stretch	Carboxylic Acid	Very Strong, Sharp
~1600, ~1470	C=C Stretch	Aromatic Ring	Medium, Sharp
~1420	O-H Bend	Carboxylic Acid	Medium, Broad
~1240	C-O-C Stretch	Aryl-Alkyl Ether (Asymmetric)	Strong

| ~920 | O-H Bend | Carboxylic Acid Dimer | Medium, Broad (Out-of-plane) |

Nuclear Magnetic Resonance (NMR) Spectroscopy

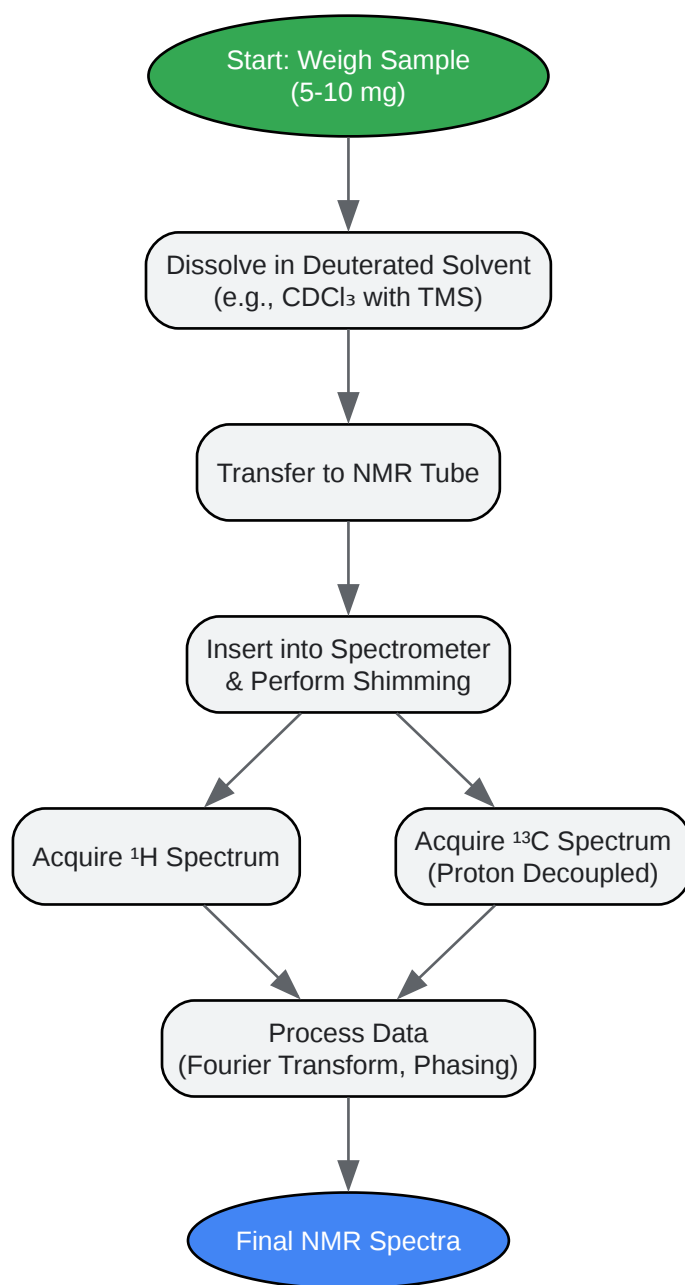
3.1 Expertise & Rationale

NMR spectroscopy is the most powerful tool for elucidating the complete carbon-hydrogen framework of an organic molecule.

- ¹H NMR provides information on the number of chemically distinct proton environments, their relative numbers (integration), and their neighboring protons (multiplicity or splitting pattern).
- ¹³C NMR reveals the number of chemically distinct carbon environments and provides insight into their electronic nature (e.g., alkyl, aromatic, carbonyl). [8] For (2-Isopropyl-5-methylphenoxy)acetic acid, we expect 7 distinct signals in the ¹H NMR and 10 distinct signals in the ¹³C NMR spectrum, as the two methyl groups of the isopropyl substituent are chemically equivalent due to free rotation.

3.2 Experimental Protocol: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the compound and dissolve it in ~0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3 , or DMSO- d_6) in a standard 5 mm NMR tube.
- **Internal Standard:** The solvent typically contains a small amount of tetramethylsilane (TMS), which serves as the internal standard with its signal defined as 0.00 ppm.
- **Shimming:** Place the NMR tube in the spectrometer. The instrument's software is used to optimize the homogeneity of the magnetic field (shimming) to ensure sharp, well-resolved peaks.
- **^1H NMR Acquisition:** Acquire the proton spectrum. A standard experiment involves a single 90° pulse followed by detection of the free induction decay (FID).
- **^{13}C NMR Acquisition:** Acquire the carbon spectrum. This typically requires a larger number of scans than ^1H NMR due to the lower natural abundance of the ^{13}C isotope. Broadband proton decoupling is used to simplify the spectrum, resulting in a single sharp peak for each unique carbon atom.



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Caption: General workflow for ^1H and ^{13}C NMR analysis.

3.3 Data Presentation: Predicted NMR Spectra

The following data are predicted based on established chemical shift principles and analysis of similar structures. The exact chemical shifts can vary slightly depending on the solvent and concentration.

Table 3.3.1: Predicted ^1H NMR Spectrum (400 MHz, CDCl_3)

Assignment (See Structure)	Predicted Shift (δ , ppm)	Multiplicity	Integration	Rationale
-COOH	~11.0	Singlet (broad)	1H	Acidic proton, highly deshielded.
Ar-H	~7.05	Doublet	1H	Aromatic proton ortho to the isopropyl group.
Ar-H	~6.75	Singlet (or narrow doublet)	1H	Aromatic proton between the two alkyl groups.
Ar-H	~6.65	Doublet	1H	Aromatic proton ortho to the ether linkage.
-O-CH ₂ -COOH	~4.65	Singlet	2H	Deshielded by adjacent ether oxygen.
-CH(CH ₃) ₂	~3.20	Septet	1H	Methine proton split by 6 equivalent methyl protons.
Ar-CH ₃	~2.30	Singlet	3H	Standard chemical shift for a methyl group on a benzene ring.
-CH(CH ₃) ₂	~1.25	Doublet	6H	Isopropyl methyl protons split by the single methine proton.

Table 3.3.2: Predicted ^{13}C NMR Spectrum (100 MHz, CDCl_3)

Assignment (See Structure)	Predicted Shift (δ , ppm)	Rationale
C8=O	~175.0	Carboxylic acid carbonyl carbon, highly deshielded.
C1-O	~154.5	Aromatic carbon directly bonded to the ether oxygen.
C3-CH(CH ₃) ₂	~137.0	Aromatic carbon bearing the isopropyl group.
C5-CH ₃	~130.0	Aromatic carbon bearing the methyl group.
C6-H	~126.5	Aromatic C-H carbon.
C4-H	~121.0	Aromatic C-H carbon.
C2-H	~112.0	Aromatic C-H carbon, shielded by ortho substituents.
-O-C7H ₂ -	~67.5	Methylene carbon deshielded by ether oxygen.
-C9H(CH ₃) ₂	~26.5	Isopropyl methine carbon.
-CH(C10,11H ₃) ₂	~24.0	Equivalent isopropyl methyl carbons.
Ar-C12H ₃	~21.0	Aromatic methyl carbon.

Mass Spectrometry (MS)

4.1 Expertise & Rationale

Mass spectrometry provides two crucial pieces of information: the molecular weight of the compound and structural details inferred from its fragmentation pattern upon ionization. In Electron Ionization (EI) mass spectrometry, a high-energy electron beam bombards the molecule, causing it to lose an electron and form a radical cation known as the molecular ion

(M^+). This ion is often unstable and breaks apart into smaller, more stable charged fragments. The pattern of these fragments is highly dependent on the molecule's structure, particularly the weakest bonds and the stability of the resulting cations and neutral radicals. For (2-Isopropyl-5-methylphenoxy)acetic acid, we anticipate cleavage at the ether linkage and loss of the carboxylic acid moiety to be dominant fragmentation pathways. [9] 4.2 Experimental Protocol: Electron Ionization (EI) MS

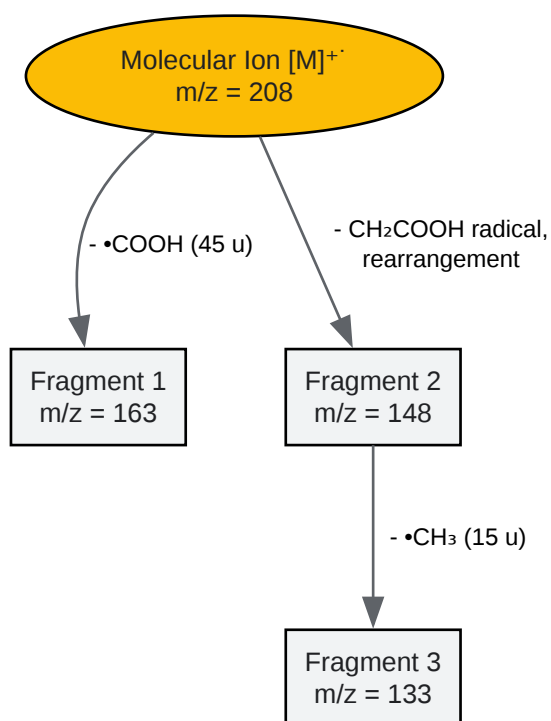
- **Sample Introduction:** A small amount of the sample is introduced into the instrument, typically via a direct insertion probe for solids or after passing through a gas chromatograph (GC-MS). The sample is vaporized under high vacuum and low heat.
- **Ionization:** The gaseous sample molecules enter the ion source, where they are bombarded by a 70 eV electron beam. This energy is sufficient to ionize the molecules and induce fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum—a plot of relative ion abundance versus m/z .

4.3 Data Presentation: Predicted Mass Spectrum and Fragmentation

The molecular ion peak is expected at an m/z corresponding to the molecular weight of the compound. [10]

- **Molecular Ion (M^+):** m/z 208

The fragmentation pattern is predicted by identifying the most likely points of bond cleavage.



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Caption: Predicted major fragmentation pathways for (2-Isopropyl-5-methylphenoxy)acetic acid in EI-MS.

Table 4.3.1: Predicted Key Mass Fragments

m/z	Proposed Fragment Structure	Loss	Rationale
208	$[\text{C}_{12}\text{H}_{16}\text{O}_3]^+$	-	Molecular Ion
163	$[\text{C}_{11}\text{H}_{15}\text{O}]^+$	$\bullet\text{COOH}$	Loss of the carboxyl radical is a common pathway for carboxylic acids. [9]
148	$[\text{C}_{10}\text{H}_{12}\text{O}]^+$	$\bullet\text{CH}_2\text{COOH}$	Cleavage of the ether C-O bond, followed by hydrogen rearrangement to form the carvacrol radical cation. This is expected to be a very stable and thus abundant fragment. [11]
133	$[\text{C}_9\text{H}_9\text{O}]^+$	$\bullet\text{CH}_2\text{COOH}$, $\bullet\text{CH}_3$	Loss of a methyl radical from the m/z 148 fragment, a common secondary fragmentation for alkyl-substituted phenols. [11]

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the structural confirmation of (2-Isopropyl-5-methylphenoxy)acetic acid. By combining the predicted data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (^1H and ^{13}C NMR) Spectroscopy, and Mass Spectrometry (MS), a researcher can establish a definitive analytical profile.

- IR spectroscopy will confirm the presence of the critical carboxylic acid, ether, and aromatic functional groups.
- NMR spectroscopy will elucidate the precise connectivity of the carbon-hydrogen skeleton, confirming the substitution pattern of the aromatic ring and the structure of the alkyl groups.
- Mass spectrometry will verify the molecular weight and support the proposed structure through predictable fragmentation patterns.

When these techniques are used in concert, they provide a self-validating system that ensures the identity, purity, and structural integrity of the compound, which is an indispensable requirement for any subsequent research or development activities.

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